

4-(3,3-Dimethyl-1-butynyl)-benzaldehyde: Comprehensive Safety, Handling, and Application Guide

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Compound of Interest

Compound Name: 4-(3,3-Dimethyl-1-butynyl)-
benzaldehyde

CAS No.: 173592-71-7

Cat. No.: B071476

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As a Senior Application Scientist, I frequently encounter the challenge of balancing reactivity with stability in organic building blocks. **4-(3,3-Dimethyl-1-butynyl)-benzaldehyde** (CAS: 173592-71-7) is a prime example of this duality. Featuring a highly electrophilic formyl group paired with a sterically hindered alkyne, this compound is a critical intermediate in the synthesis of complex molecular architectures. It was famously utilized by Tour et al. in the construction of "NanoPutians" and remains a staple in the development of advanced optoelectronic materials and targeted therapeutics.

This guide provides an in-depth, field-proven framework for the synthesis, handling, and application of this bifunctional molecule, ensuring that your experimental workflows are both safe and highly reproducible.

Physicochemical Profiling & Structural Dynamics

Understanding the physical parameters of a compound is the first step in predicting its behavior on the bench. The structural dynamic of **4-(3,3-dimethyl-1-butynyl)-benzaldehyde** is defined

by its tert-butyl cap. This bulky group provides significant steric shielding to the alkyne, preventing unwanted nucleophilic attack at the triple bond and suppressing alkyne trimerization during downstream reactions. However, the distant para-aldehyde group remains fully exposed and highly reactive.

Quantitative Data Summary

Parameter	Value	Causality / Impact on Handling
CAS Number	173592-71-7	Unique identifier for precise SDS retrieval and regulatory compliance .
Molecular Formula	C ₁₃ H ₁₄ O	High carbon-to-heteroatom ratio dictates high lipophilicity; requires non-polar to moderately polar solvents (e.g., DCM, THF) for dissolution.
Molecular Weight	186.25 g/mol	Standard basis for stoichiometric calculations in downstream couplings.
Storage Temperature	2-8°C	Kinetically slows down radical-mediated autoxidation of the formyl group.
Atmosphere	Inert (Argon/N ₂)	Displaces O ₂ to prevent conversion to 4-(3,3-dimethyl-1-butynyl)benzoic acid.

Safety, Hazard Mitigation, and Storage Logistics

While not classified as acutely toxic, the dual functional groups present specific handling requirements. Aldehydes are generally recognized as skin and eye irritants (GHS H315, H319) and can cause respiratory irritation (H335).

- **Handling Causality:** Always handle inside a certified fume hood while wearing nitrile gloves and splash goggles. The primary degradation pathway for this compound is the autoxidation of the aldehyde to a carboxylic acid. If left exposed to ambient air on the benchtop, radical chain reactions initiated by atmospheric oxygen will rapidly degrade the purity of your batch.
- **Storage Causality:** Store strictly at 2-8°C in a tightly sealed container backfilled with Argon. The cold temperature thermodynamically inhibits the oxidation rate, while the inert gas removes the oxygen required for the degradation pathway.

Synthesis Workflow: The Sonogashira Cross-Coupling

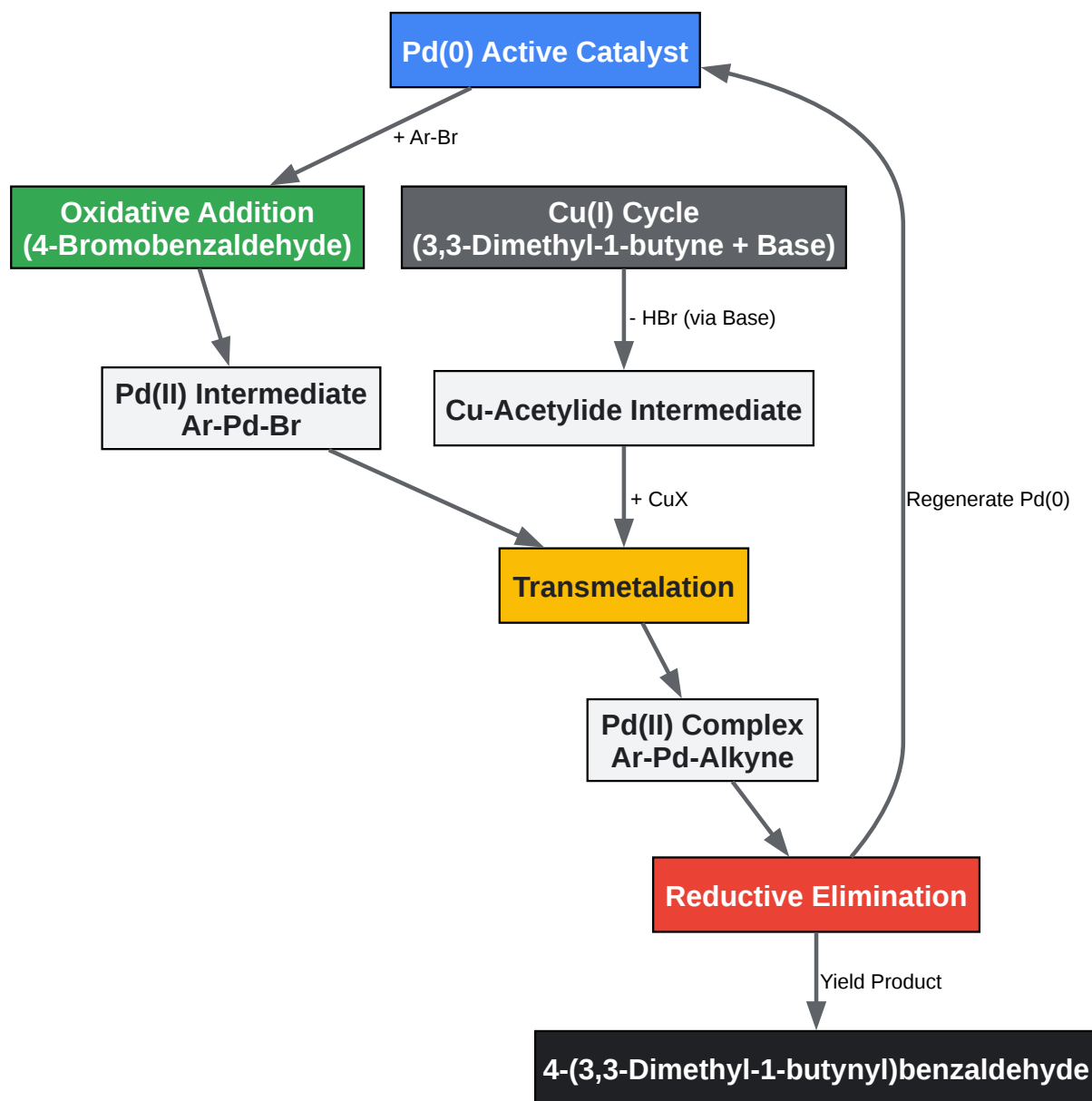
The most efficient route to synthesize **4-(3,3-dimethyl-1-butyne)-benzaldehyde** is via a Sonogashira cross-coupling between 4-bromobenzaldehyde and 3,3-dimethyl-1-butyne (tert-butylacetylene).

In my experience scaling up this reaction, the primary failure mode is the Glaser homocoupling of the alkyne, a side reaction driven by trace oxygen. While the tert-butyl group provides steric shielding that kinetically disfavors some side reactions, it does not eliminate the need for rigorous degassing. I highly recommend using the freeze-pump-thaw method for your solvents rather than mere sparging.

Step-by-Step Methodology

- **Preparation:** Charge an oven-dried Schlenk flask with 4-bromobenzaldehyde (1.0 equiv), $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ (0.02 equiv), and CuI (0.04 equiv).
- **Atmosphere Control:** Evacuate the flask and backfill with high-purity Argon. Repeat this cycle three times to ensure a strictly anaerobic environment.
- **Solvent Addition:** Add anhydrous, thoroughly degassed triethylamine (Et_3N) and tetrahydrofuran (THF) in a 1:1 ratio via syringe. The amine acts as both the solvent and the base required to generate the active copper-acetylide intermediate.
- **Alkyne Addition:** Slowly add 3,3-dimethyl-1-butyne (1.3 equiv) via syringe. The slight excess compensates for any minor evaporative loss or trace homocoupling.

- Reaction: Stir the mixture at room temperature (or gently heat to 50°C if kinetics are sluggish) for 16 hours.
- Workup: Dilute the mixture with ethyl acetate (EtOAc) and filter through a pad of Celite to remove the precipitated amine hydrobromide salts and heavy metal catalysts. Wash the organic filtrate with saturated aqueous NH_4Cl , water, and brine. Dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purification: Purify the crude residue via flash column chromatography (silica gel, gradient of 0-10% EtOAc in Hexanes).



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Sonogashira cross-coupling catalytic cycle for 4-(3,3-Dimethyl-1-butynyl)benzaldehyde synthesis.

Analytical Validation (Self-Validating System)

To ensure the protocol is a self-validating system, product integrity must be orthogonally verified:

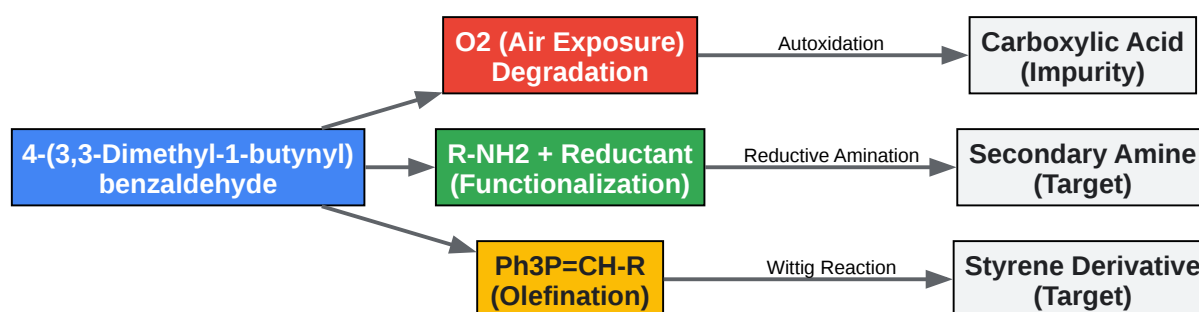
- **TLC Monitoring:** The product will elute with a higher R_f value than the starting material in a 9:1 Hexanes/EtOAc system due to the highly lipophilic tert-butyl group. Both are strongly UV-active.
- **^1H NMR Verification:** A successful synthesis is confirmed by the disappearance of the terminal alkyne proton (~ 2.4 ppm) and the appearance of a massive 9H singlet at ~ 1.3 ppm (tert-butyl group). The aldehyde proton must remain intact as a sharp singlet at ~ 10.0 ppm.
- **IR Spectroscopy:** The presence of a strong C=O stretch at $\sim 1700\text{ cm}^{-1}$ and an internal C $\equiv$ C stretch at $\sim 2220\text{ cm}^{-1}$ validates the dual-functional nature of the isolated product.

Downstream Reactivity & Application Workflows

Once synthesized, **4-(3,3-dimethyl-1-butynyl)-benzaldehyde** serves as a highly versatile node for divergent synthesis. The alkyne is sterically protected, meaning that standard nucleophiles will preferentially attack the aldehyde.

Common downstream workflows include:

- **Reductive Amination:** Reacting the aldehyde with primary or secondary amines in the presence of sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) yields functionalized benzylamines.
- **Wittig Olefination:** Treatment with phosphonium ylides converts the formyl group into a substituted styrene derivative, extending the conjugated π -system for materials science applications.



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Reactivity profile: Autoxidation vs. targeted synthetic functionalization.

References

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- Organic Chemistry Portal. "Glaser Coupling, Hay Coupling." Organic Chemistry Portal Named Reactions.[\[Link\]](#)
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